

Application Notes: Dissolving and Utilizing Repaglinide in Cell Culture

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Compound of Interest

Compound Name: Repaglinide

Cat. No.: B1680517

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Introduction

Repaglinide is a potent, short-acting insulin secretagogue belonging to the meglitinide class of antidiabetic drugs.[1][2] It is utilized in the management of type 2 diabetes mellitus by stimulating insulin release from pancreatic β -cells.[2][3][4] In a research context, **Repaglinide** is a valuable tool for studying insulin secretion pathways and β -cell function. Its mechanism of action involves the closure of ATP-sensitive potassium (KATP) channels on the plasma membrane of pancreatic β -cells, which mimics the effect of elevated intracellular ATP levels.[2][5][6] This action leads to membrane depolarization, an influx of calcium ions, and subsequent exocytosis of insulin-containing granules.[2][5]

Due to its hydrophobic nature, **Repaglinide** is sparingly soluble in aqueous buffers, necessitating the use of an organic solvent for the preparation of stock solutions for cell culture experiments.[7] Dimethyl sulfoxide (DMSO) is the most common solvent of choice due to its high solvating power for **Repaglinide** and miscibility with aqueous cell culture media.[1][7][8] However, it is crucial to control the final concentration of DMSO in the culture medium, as it can have cytotoxic effects and influence cellular functions.[9][10][11] Most cell lines can tolerate DMSO concentrations up to 0.5%, but it is generally recommended to keep the final concentration at or below 0.1% to minimize off-target effects.[9][10][12][13][14] A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments to account for any solvent-induced effects.[9][12]

Data Presentation

Table 1: Physicochemical Properties of **Repaglinide**

Property	Value	Reference
Molecular Formula	C ₂₇ H ₃₆ N ₂ O ₄	[7]
Molecular Weight	452.6 g/mol	[7]
Appearance	Crystalline solid	[7]
Storage (Solid)	-20°C	[7]
Stability (Solid)	≥ 4 years	[7]

Table 2: Solubility of **Repaglinide**

Solvent	Solubility	Reference
DMSO	≥20 mg/mL, ~30 mg/mL, up to 91 mg/mL	[1][7][8]
Ethanol	~25 mg/mL, up to 91 mg/mL	[7][8]
Dimethylformamide (DMF)	~30 mg/mL	[7]
Water	Insoluble	[8]
1:4 DMSO:PBS (pH 7.2) Solution	~0.2 mg/mL	[7]

Table 3: Recommended Final DMSO Concentrations in Cell Culture

Cell Sensitivity	Recommended Max. Final DMSO Concentration	Notes	Reference
Most Cell Lines	≤ 0.5%	Generally well-tolerated without significant cytotoxicity.	[10] [11]
High Sensitivity / Primary Cells	≤ 0.1%	Recommended to avoid any potential influence on cellular function or viability. [13] [14]	[9] [12]
General Use	0.1% - 0.5%	A DMSO tolerance test is advised to determine the optimal concentration for your specific cell line.	[9] [10]

Experimental Protocols

Protocol 1: Preparation of a Concentrated Repaglinide Stock Solution in DMSO

This protocol describes the preparation of a 30 mM **Repaglinide** stock solution in DMSO.

Materials:

- **Repaglinide** (crystalline solid, MW: 452.6 g/mol)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Safety Precautions:** Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses. Handle **Repaglinide** powder in a chemical fume hood.
- **Calculation:** To prepare a 30 mM stock solution, calculate the mass of **Repaglinide** needed.
For 1 mL of a 30 mM stock:
 - $\text{Mass (mg)} = 30 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 452.6 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 13.58 \text{ mg}$
- **Weighing:** Carefully weigh out 13.58 mg of **Repaglinide** powder and place it into a sterile microcentrifuge tube.
- **Dissolving:** Add 1 mL of fresh, anhydrous DMSO to the tube.^[8] Moisture-absorbing DMSO can reduce solubility.^[8]
- **Mixing:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- **Sterilization (Optional):** If required for your application, the concentrated stock solution can be sterilized by filtering through a 0.22 µm DMSO-compatible syringe filter (e.g., PTFE).
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C. The stock solution in DMSO is stable for at least one month at -20°C and up to one year at -80°C.^[8]

Protocol 2: Dilution of Repaglinide for Cell Treatment

This protocol describes the dilution of the DMSO stock solution into cell culture medium for treating cells.

Procedure:

- **Thaw Stock Solution:** Thaw one aliquot of the **Repaglinide** stock solution at room temperature.

- **Pre-warm Medium:** Pre-warm the required volume of complete cell culture medium (containing serum, if applicable) to 37°C.
- **Serial Dilution (Recommended):** To avoid precipitation, it is best to perform a serial dilution. First, make an intermediate dilution of the stock solution in pre-warmed culture medium.
 - Example for a 30 µM final concentration from a 30 mM stock (1000x dilution): Add 2 µL of the 30 mM stock solution to 1998 µL of pre-warmed medium to make a 30 µM working solution.
- **Direct Addition:** Add the required volume of the diluted working solution to your cell culture wells. Mix gently by swirling the plate.
- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO to control wells. For a 1000x dilution, this would be 0.1% DMSO.
- **Incubation:** Incubate the cells for the desired experimental duration.

Protocol 3: DMSO Tolerance Assay

This protocol is to determine the maximum non-toxic concentration of DMSO for your specific cell line.

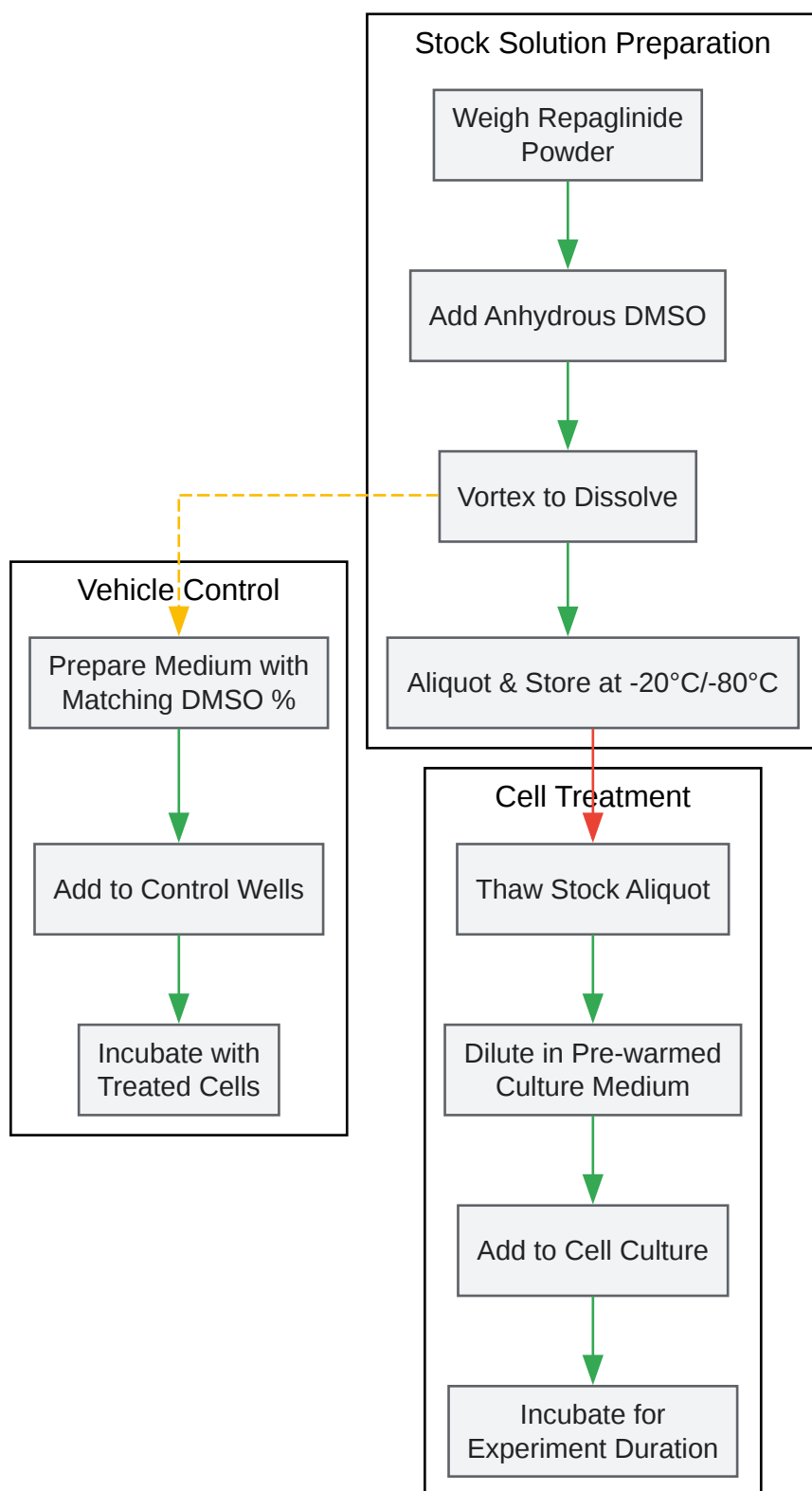
Materials:

- Your cell line of interest
- Complete cell culture medium
- 96-well cell culture plates
- DMSO, cell culture grade
- Cell viability assay kit (e.g., MTT, PrestoBlue, or similar)

Procedure:

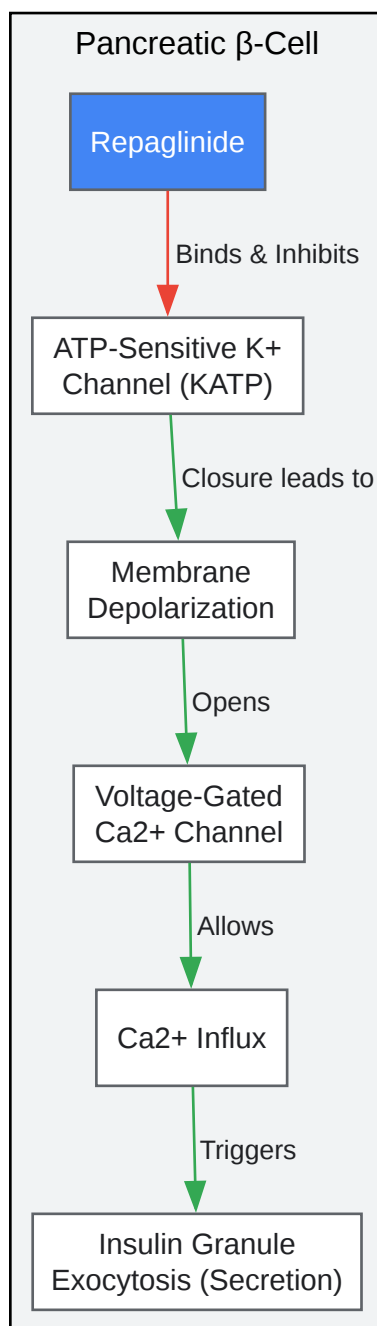
- **Cell Seeding:** Seed your cells in a 96-well plate at a density appropriate for a 24-72 hour incubation period and allow them to adhere overnight.
- **Prepare DMSO Dilutions:** Prepare a series of DMSO dilutions in complete culture medium (e.g., 2%, 1%, 0.5%, 0.25%, 0.1%, 0.05%, and a 0% control).
- **Treat Cells:** Remove the old medium from the cells and replace it with the medium containing the different DMSO concentrations. Include at least three replicate wells for each concentration.
- **Incubate:** Incubate the plate for your typical experimental duration (e.g., 24, 48, or 72 hours).
- **Assess Viability:** At the end of the incubation period, assess cell viability using your chosen assay according to the manufacturer's instructions.
- **Analysis:** Plot cell viability (%) against DMSO concentration (%). The highest concentration of DMSO that does not significantly reduce cell viability compared to the untreated control is the maximum tolerated concentration for your experiments.

Visualizations



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Caption: Experimental workflow for preparing and using **Repaglinide** in cell culture.



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Caption: **Repaglinide**'s mechanism of action in stimulating insulin secretion.

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